

Application Notes and Protocols: Dissolving 2-Chloroadenosine for Cell Culture

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Compound of Interest

Compound Name: 2-Chloro-9-(beta-D-ribofuranosyl)purine

Cat. No.: B12394519

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper dissolution of 2-Chloroadenosine for use in cell culture experiments. Adherence to these guidelines is crucial for ensuring experimental reproducibility and obtaining reliable results.

Product Information

- Name: 2-Chloroadenosine
- CAS Number: 146-77-0
- Molecular Formula: C₁₀H₁₂ClN₅O₄
- Molecular Weight: 301.69 g/mol
- Appearance: White to off-white solid.[1]

Solubility Data

2-Chloroadenosine exhibits varying solubility in different solvents. The choice of solvent is critical for preparing stock solutions at the desired concentration. It is soluble in water and various organic solvents.[2][3][4][5][6][7]

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 mM[2][3][4][5]	30.17 mg/mL[4]	Ultrasonic assistance may be required.[6] Use freshly opened DMSO as it is hygroscopic.[6]
Water	25 mM[2][3][4][5]	7.54 mg/mL[4]	Ultrasonic assistance may be required.[6]
DMF	~6.63 mM	2 mg/mL[8]	
Ethanol	~0.83 mM	0.25 mg/mL[8]	
DMSO:PBS (pH 7.2) (1:10)	~0.33 mM	0.1 mg/mL[8]	
Methanol	Slightly Soluble	Heating and sonication may be required.[1]	

Experimental Protocols

Preparation of a 100 mM Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of 2-Chloroadenosine in DMSO.

Materials:

- 2-Chloroadenosine powder
- Anhydrous, sterile DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Optional: Water bath or heat block

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing: Accurately weigh the desired amount of 2-Chloroadenosine powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 30.17 mg of 2-Chloroadenosine.
- Solvent Addition: Add the calculated volume of sterile DMSO to the vial containing the 2-Chloroadenosine powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, gentle warming (e.g., 37°C) and/or sonication can be applied.^{[1][6]} Ensure the vial is tightly capped during these steps.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one month or at -80°C for up to six months.^{[3][6]}

Preparation of a 25 mM Stock Solution in Water

This protocol is suitable for experiments where DMSO may interfere with cellular processes.

Materials:

- 2-Chloroadenosine powder

- Sterile, nuclease-free water
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Optional: Water bath or heat block, ultrasonic bath

Procedure:

- Aseptic Technique: Work in a sterile environment.
- Weighing: Weigh the required amount of 2-Chloroadenosine. To prepare 1 mL of a 25 mM stock solution, use 7.54 mg of the compound.
- Solvent Addition: Add the calculated volume of sterile water.
- Dissolution:
 - Vortex the solution thoroughly.
 - Gentle warming and/or sonication may be necessary to achieve complete dissolution.[6]
 - Ensure the final solution is clear and free of particulates.
- Sterilization and Storage:
 - If using this stock to prepare working solutions for cell culture, it is recommended to sterilize it by passing it through a 0.22 μm syringe filter.[6]
 - Aliquot and store at -20°C for up to one month.[3][6] It is advisable to prepare and use aqueous solutions on the same day if possible.[3]

Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the stock solution in a sterile cell culture medium.

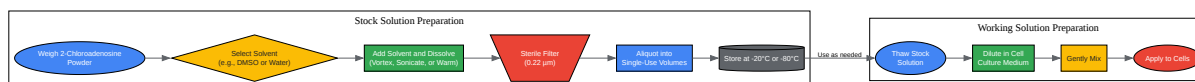
Procedure:

- **Thaw Stock Solution:** Thaw the required aliquot of the 2-Chloroadenosine stock solution at room temperature or in a 37°C water bath.
- **Dilution:** In a sterile tube, add the appropriate volume of the stock solution to the pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of a 100 µM working solution from a 100 mM DMSO stock, add 1 µL of the stock solution to 999 µL of cell culture medium.
- **Mixing:** Gently mix the working solution by pipetting up and down or by inverting the tube. Avoid vigorous vortexing, which can cause foaming of the medium.
- **Application to Cells:** Immediately add the freshly prepared working solution to your cell cultures.

Stability and Storage

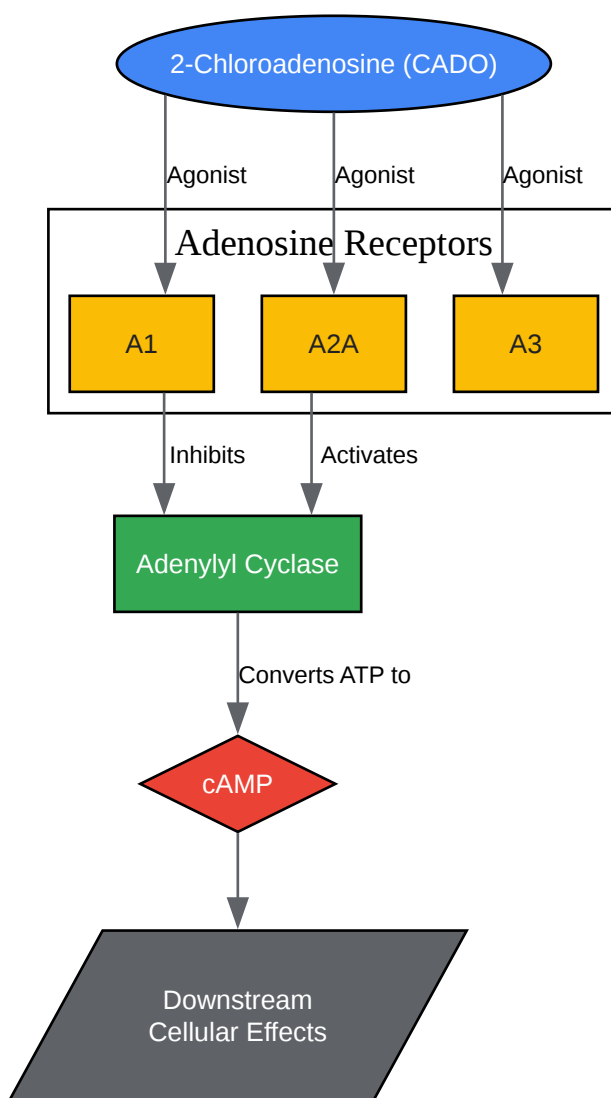
- **Solid Form:** 2-Chloroadenosine powder is stable for years when stored at +4°C.[2][5]
- **Solutions:**
 - It is recommended to prepare and use solutions on the same day.[3]
 - If storage is necessary, store solutions at -20°C for up to one month.[3][6] For longer-term storage, -80°C for up to six months is recommended for DMSO stocks.[6]
 - 2-Chloroadenosine is stable at neutral and basic pH but degrades at acidic pH, especially at physiological temperatures.[9] At pH 2 and 37°C, only 13% of the compound remains after 6 hours.[9]

Signaling Pathway and Workflow Diagrams



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Caption: Workflow for preparing 2-Chloroadenosine solutions.



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Caption: Simplified 2-Chloroadenosine signaling pathway.

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